

Personal protective equipment for handling 1,2,3,5-Tetramethylbenzene-d14

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Compound of Interest

Compound Name: 1,2,3,5-Tetramethylbenzene-d14

Cat. No.: B12316115

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Essential Safety and Handling Guide for 1,2,3,5-Tetramethylbenzene-d14

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1,2,3,5-Tetramethylbenzene-d14** in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical and Physical Properties

1,2,3,5-Tetramethylbenzene-d14 is the deuterated form of 1,2,3,5-Tetramethylbenzene. While specific data for the deuterated compound is limited, its physical and chemical properties are expected to be very similar to its non-deuterated counterpart. It is a combustible liquid that is less dense than water and has negligible solubility in water^{[1][2]}.

Property	Value
Appearance	Pale yellow to white liquid[1][2]
Odor	Camphor-like[1][2]
Molecular Weight	148.307 g/mol (deuterated)[3]
Boiling Point	~198 °C (388.4 °F) at 760 mmHg[1]
Melting Point	~ -23.7 °C (-10.7 °F)[4]
Flash Point	~ 63 °C (145.4 - 165 °F)[2][5]
Density	~ 0.891 g/cm ³ at 20 °C[1][4]
Vapor Density	~ 4.63 (Air = 1)[1][4]

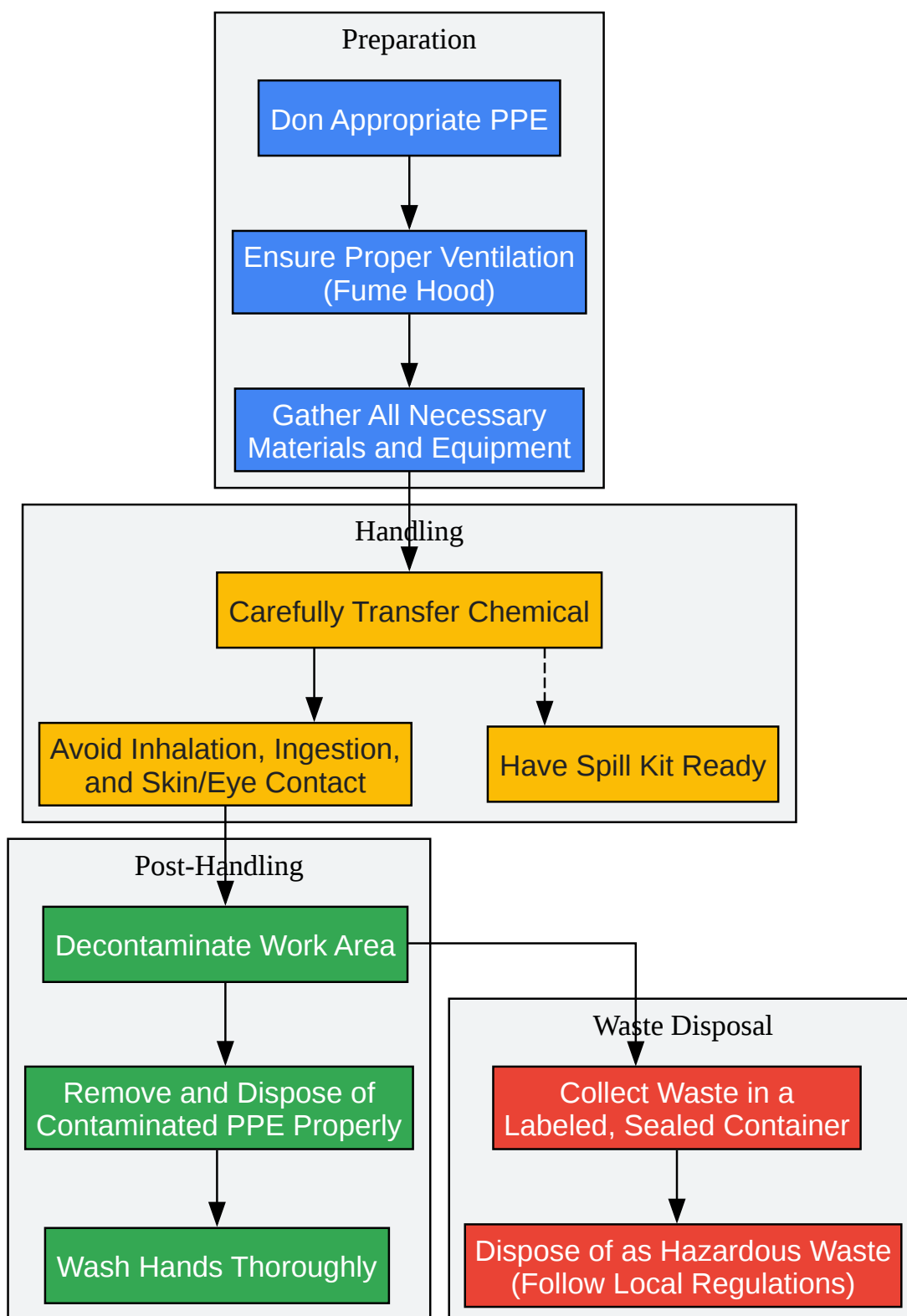
Hazard Identification and Personal Protective Equipment (PPE)

This compound is classified as a combustible liquid and can cause serious eye irritation. It may also cause skin and respiratory tract irritation[2][4][5][6]. Proper PPE is mandatory to minimize exposure.

Hazard	GHS Classification	Recommended PPE
Flammability	Flammable liquids (Category 4)	Use in a well-ventilated area, away from heat, sparks, and open flames.[5]
Eye Irritation	Eye irritation (Category 2A)[6]	Wear appropriate protective eyeglasses or chemical safety goggles (conforming to EN166 or NIOSH standards).[5][7]
Skin Irritation	May cause skin irritation[4][5]	Wear appropriate protective gloves and clothing to prevent skin exposure.[5]
Inhalation	May cause respiratory tract irritation[2][4][5]	Use in a well-ventilated area. If ventilation is inadequate, use a NIOSH-approved respirator.[5]

Operational and Handling Plan

A systematic approach to handling **1,2,3,5-Tetramethylbenzene-d14** is crucial for laboratory safety.



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Caption: Workflow for handling **1,2,3,5-Tetramethylbenzene-d14**.

Experimental Protocols

Spill Response Protocol:

- Evacuate: Immediately evacuate the affected area if the spill is large or in a poorly ventilated space.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Absorb the spill with an inert material such as vermiculite, sand, or earth.[\[5\]](#)
- Collect: Use non-sparking tools to collect the absorbed material and place it into a suitable, sealed container for disposal.[\[2\]](#)
- Clean: Clean the spill area thoroughly.
- Decontaminate: Decontaminate any equipment used in the cleanup.

First-Aid Measures:

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention. [2] [5]
Skin Contact	Remove contaminated clothing and shoes. Flush the skin with plenty of water for at least 15 minutes. Seek medical attention if irritation develops. [5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [5]
Ingestion	Do not induce vomiting. If the person is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [5]

Disposal Plan

All waste containing **1,2,3,5-Tetramethylbenzene-d14** must be treated as hazardous waste.

- **Waste Collection:** Collect all waste, including contaminated absorbents and disposable PPE, in a clearly labeled and tightly sealed container.
- **Regulations:** Chemical waste generators must determine if a discarded chemical is classified as hazardous waste according to US EPA guidelines (40 CFR Parts 261.3).[\[5\]](#) Additionally, disposal must comply with all federal, state, and local hazardous waste regulations.[\[5\]](#)
- **Professional Disposal:** Arrange for disposal by a licensed professional waste disposal service. Do not dispose of this chemical down the drain or in regular trash.

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